

Personal protective equipment for handling 4-(Chloromethyl)benzoyl chloride

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Compound of Interest

Compound Name: 4-(Chloromethyl)benzoyl chloride

Cat. No.: B116642

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Essential Safety and Handling Guide for 4-(Chloromethyl)benzoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **4-(Chloromethyl)benzoyl chloride** (CAS No. 876-08-4). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Immediate Safety Information

4-(Chloromethyl)benzoyl chloride is a corrosive and hazardous chemical that requires stringent safety precautions.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) It can cause severe skin burns, serious eye damage, and respiratory irritation.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)

Hazard Identification:

Hazard Statement	GHS Classification	Signal Word
Causes severe skin burns and eye damage. [2] [3]	Skin Corrosion/Irritation, Category 1B; Serious Eye Damage/Eye Irritation, Category 1	Danger
May cause respiratory irritation. [1] [4]	Specific target organ toxicity — Single exposure, Category 3	Danger
May be corrosive to metals. [3]	Corrosive to Metals, Category 1	Warning

Key Physical and Chemical Properties:

Property	Value
Molecular Formula	C8H6Cl2O
Molecular Weight	189.04 g/mol [4]
Appearance	White or colorless to almost white or almost colorless powder, lump, or clear liquid
Melting Point	30-32 °C (lit.) [1]
Boiling Point	126-128 °C/6 mmHg (lit.) [1]
Flash Point	93 °C (199.4 °F) - closed cup [1]
Storage Temperature	Recommended storage temperature can be found on the product label.

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory when handling **4-(Chloromethyl)benzoyl chloride.**[\[6\]](#)[\[7\]](#)[\[8\]](#)

Body Part	Required PPE
Eyes/Face	Chemical safety goggles and a full-face shield. [1][2][8]
Skin	Chemical-resistant gloves (e.g., nitrile or butyl rubber), a flame-retardant lab coat, and closed-toe shoes.[2][7][9] An apron should be worn when splashing is possible.[9]
Respiratory	A NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate cartridge for organic vapors and acid gases.[1] [2]

Operational Plan: Step-by-Step Handling Protocol

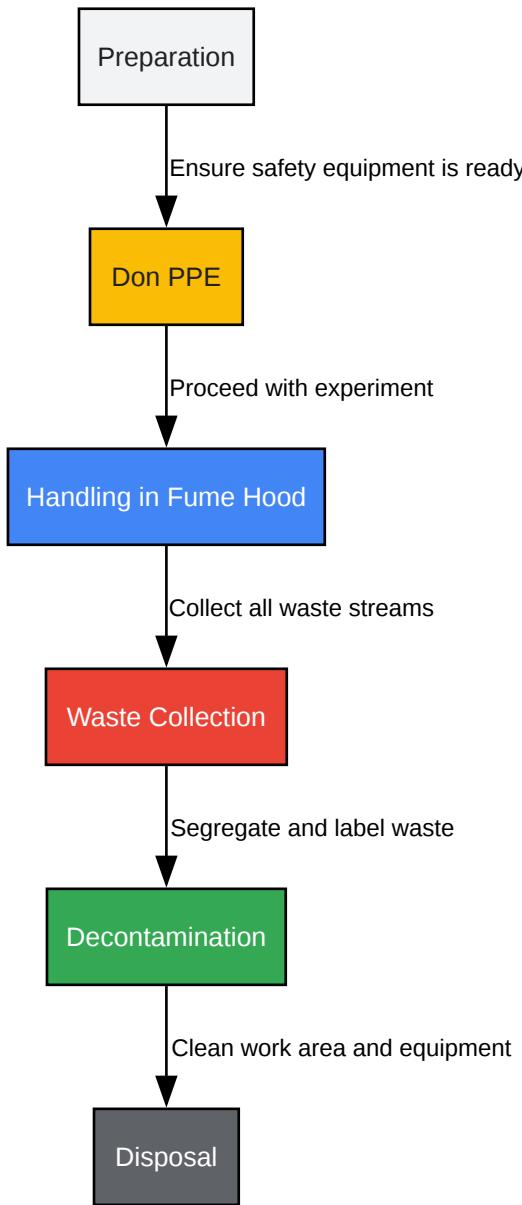
Preparation:

- Work Area: All work must be conducted in a well-ventilated chemical fume hood.[5]
- Emergency Equipment: Ensure an eyewash station and safety shower are immediately accessible.[5][10] Have a chemical spill kit readily available.
- Review SDS: Thoroughly read and understand the Safety Data Sheet (SDS) for **4-(Chloromethyl)benzoyl chloride** before beginning any work.[9]

Handling:

- Personal Protective Equipment: Don all required PPE before handling the chemical.
- Dispensing: Carefully weigh and dispense the chemical in the fume hood, avoiding the creation of dust or vapors.
- Reaction Setup: Use clean, dry glassware. The compound is sensitive to moisture.
- Heating: If heating is required, use a well-controlled heating mantle or oil bath. Keep away from open flames and hot surfaces.[2]

- Storage: Store the chemical in a tightly closed, properly labeled container in a cool, dry, and well-ventilated area designated for corrosive materials.[2][3] Store locked up.[2][3]



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Caption: Workflow for the safe handling of **4-(Chloromethyl)benzoyl chloride**.

Emergency Response Plan

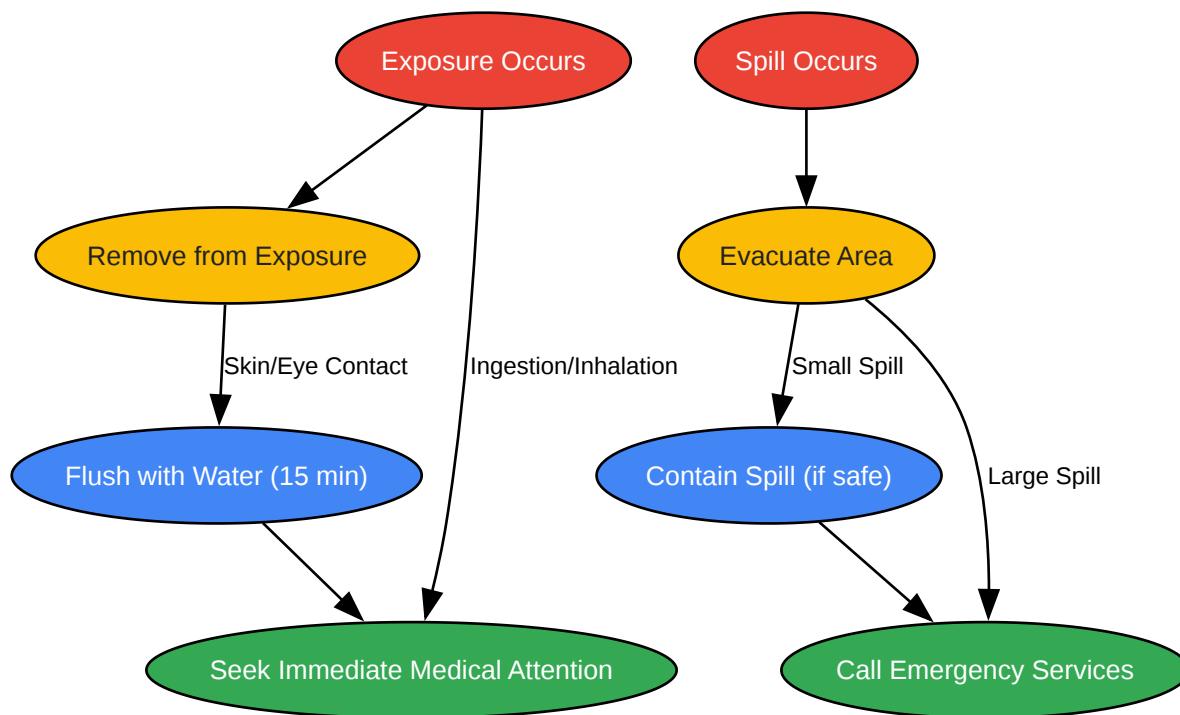
Immediate and appropriate action is crucial in the event of an emergency.

Spill Response:

- Evacuate: Immediately evacuate the affected area and alert nearby personnel.[11]
- Ventilate: Ensure the area is well-ventilated, keeping fume hoods running.[9]
- Containment: For small spills, if trained and equipped, contain the spill using an appropriate absorbent material (e.g., vermiculite, dry sand).[10][12] Do not use water.[10]
- Neutralization: For acid chlorides, neutralization should be approached with extreme caution due to the potential for violent reactions. Generally, it is safer to absorb the material and dispose of it as hazardous waste.
- Large Spills: For large spills (greater than 1 liter), evacuate the laboratory, close the doors, and call emergency services immediately.[10][11]

Exposure Response:

- Inhalation: Move the individual to fresh air immediately.[2][3] If breathing is difficult, administer oxygen. If not breathing, begin artificial respiration. Seek immediate medical attention.[2]
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes.[2][10] Seek immediate medical attention.
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open.[2][10] Remove contact lenses if present and easy to do so.[2] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[2][3] Rinse the mouth with water. Seek immediate medical attention.



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Caption: Emergency response workflow for exposure or spill incidents.

Disposal Plan

All waste containing **4-(Chloromethyl)benzoyl chloride** must be treated as hazardous waste.

- **Waste Collection:** Collect all waste, including contaminated absorbents and disposable PPE, in a designated, compatible, and clearly labeled hazardous waste container.[\[10\]](#)
- **Container Labeling:** The waste container must be labeled with "Hazardous Waste" and the full chemical name: "**4-(Chloromethyl)benzoyl chloride**".
- **Storage:** Store the waste container in a designated satellite accumulation area, away from incompatible materials.
- **Disposal:** Arrange for pick-up and disposal by a certified hazardous waste management company in accordance with all local, state, and federal regulations.[\[2\]](#)[\[3\]](#) Do not dispose of this chemical down the drain.

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